

Essential Safety and Handling Protocol for Roccellic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Roccellic acid

CAS No.: 29838-46-8

Cat. No.: B1245990

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This document provides immediate and essential safety, handling, and disposal information for **Roccellic acid** (CAS 29838-46-8). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Safety Data Summary

Roccellic acid is a dicarboxylic acid that requires careful handling due to its potential health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C17H32O4	[1]
Molecular Weight	300.4 g/mol	[1]
Appearance	Solid	[2]
Purity	≥95%	[2]
Storage Temperature	-20°C	[2]

Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	To protect against eye irritation from dust or splashes. [3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact and irritation. [3]
Skin and Body	Laboratory coat and, if necessary, additional protective clothing.	To prevent skin contact. [3]
Respiratory	Use in a well-ventilated area. A NIOSH-approved respirator with an appropriate cartridge may be necessary if dust is generated or ventilation is inadequate.	To prevent respiratory tract irritation. [3]

Experimental Protocol: Safe Handling and Use

This protocol outlines the step-by-step procedure for safely handling **Roccellic acid** in a laboratory setting.

2.1. Preparation and Weighing

- **Work Area Preparation:** Conduct all work with **Roccellic acid** in a designated area, preferably within a chemical fume hood to minimize inhalation exposure.^[4] Ensure the work surface is clean and uncluttered.
- **Personal Protective Equipment (PPE):** Before handling, don all required PPE as specified in the table above.
- **Weighing:** Carefully weigh the required amount of solid **Roccellic acid**. Avoid generating dust. If dust is unavoidable, use appropriate respiratory protection.

2.2. Solution Preparation

Roccellic acid is soluble in organic solvents such as ethanol, methanol, DMSO, and dimethylformamide.^[2]

- **Solvent Selection:** Choose a suitable solvent based on the experimental requirements.
- **Dissolution:** In a fume hood, add the weighed **Roccellic acid** to the solvent in an appropriate container.
- **Inert Gas Purge:** For preparing a stock solution, it is recommended to purge the solvent with an inert gas before dissolving the acid to enhance stability.^[2]
- **Mixing:** Gently swirl or stir the mixture until the solid is completely dissolved. Avoid splashing.

Operational and Disposal Plans

3.1. Spill Management

In the event of a spill, follow these procedures immediately:

- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.

- Containment: For a solid spill, carefully sweep up the material, minimizing dust generation, and place it into a labeled waste container.[5] For a solution spill, use an inert absorbent material (e.g., vermiculite, sand) to contain and absorb the liquid.
- Cleanup: Collect the absorbent material and place it in a designated hazardous waste container.[5] Clean the spill area with a suitable solvent, followed by soap and water.
- Decontamination: Decontaminate any equipment or surfaces that came into contact with the acid.

3.2. Waste Disposal Plan

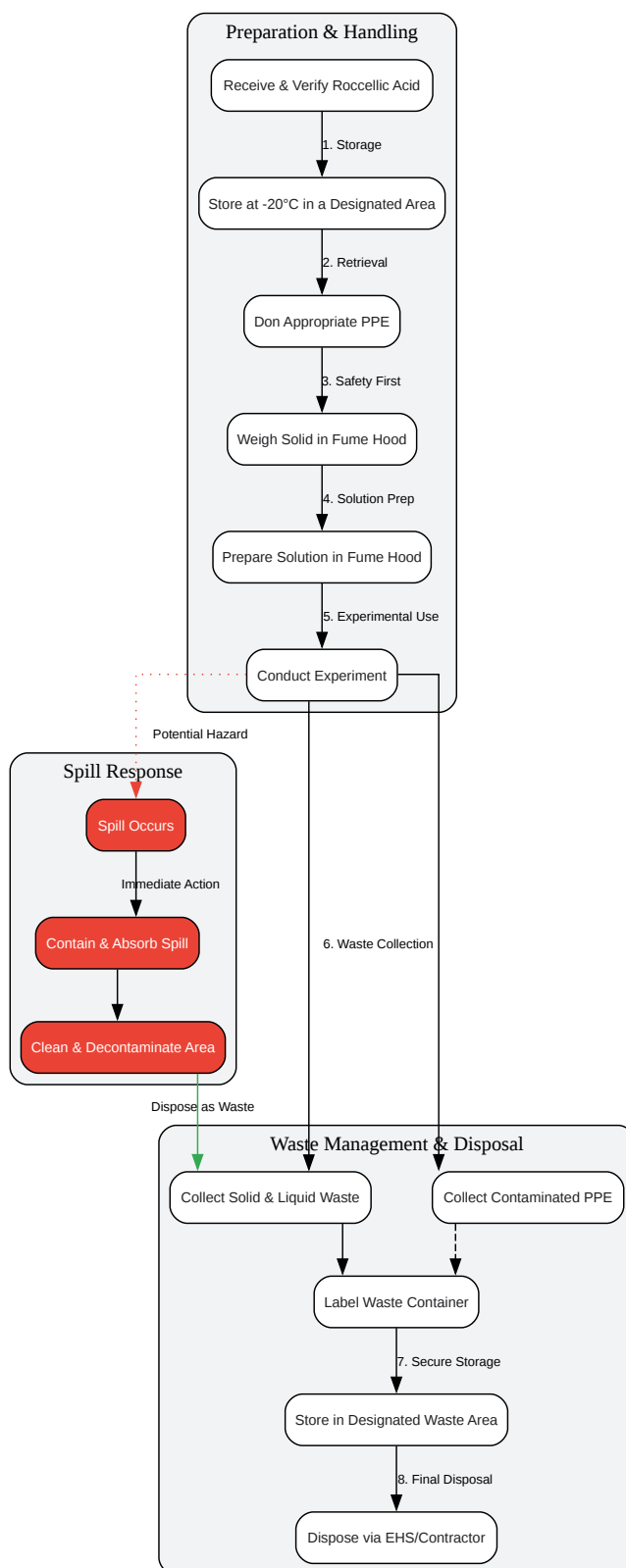
Proper disposal of **Roccellic acid** and associated waste is crucial to prevent environmental contamination and ensure safety.

- Waste Segregation: Do not mix **Roccellic acid** waste with other waste streams. It should be disposed of as hazardous chemical waste.
- Container Requirements:
 - Use a designated, leak-proof, and clearly labeled container for all **Roccellic acid** waste (solid and liquid).[6]
 - The container must be compatible with the chemical properties of the acid.
 - Label the container as "Hazardous Waste: **Roccellic Acid**" and include the date.
- Disposal of Contaminated Materials:
 - Dispose of any items grossly contaminated with **Roccellic acid**, such as gloves, weigh boats, and paper towels, in the same labeled waste container.[6]
 - Empty containers that held **Roccellic acid** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste. Once decontaminated, the empty container can be disposed of according to institutional guidelines.
- Final Disposal:

- Store the sealed waste container in a designated, secure waste accumulation area.
- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste contractor.[6]

Workflow and Logical Relationships

The following diagram illustrates the complete workflow for handling **Roccellic acid**, from receipt to disposal.



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Caption: Workflow for safe handling and disposal of **Roccellic acid**.

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